

Safe Disposal of 3-Cyclohexyl-1-propyne: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Cyclohexyl-1-propyne

Cat. No.: B099756

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For immediate reference, unused or expired **3-Cyclohexyl-1-propyne** should never be disposed of down the drain or in regular trash. It must be treated as hazardous waste. Reaction mixtures containing this substance require a specific quenching process prior to disposal. This guide provides detailed procedures for the safe handling and disposal of **3-Cyclohexyl-1-propyne**, ensuring the safety of laboratory personnel and compliance with regulations.

Key Safety Considerations

3-Cyclohexyl-1-propyne is a flammable liquid that can be harmful if swallowed and cause serious eye damage.[1] The primary hazard associated with terminal alkynes like **3-Cyclohexyl-1-propyne** is the potential for the formation of explosive acetylide compounds, particularly when in contact with certain metals.[2][3] Therefore, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE): When handling **3-Cyclohexyl-1-propyne**, the following PPE is mandatory:

- Safety goggles or a face shield[1][4]
- Flame-resistant lab coat[2][4]
- Chemical-resistant gloves (e.g., nitrile)[1][4]

- Type ABEK (EN14387) respirator filter may be required depending on the scale and ventilation.[1]

All procedures involving this chemical should be conducted in a certified chemical fume hood.
[2]

Quantitative Data

The following table summarizes key quantitative data for **3-Cyclohexyl-1-propyne**:

Property	Value
CAS Number	17715-00-3[1][5]
Molecular Formula	C ₉ H ₁₄ [1]
Molecular Weight	122.21 g/mol [1]
Boiling Point	157-158 °C[1]
Density	0.845 g/mL at 25 °C[1]
Flash Point	35 °C (95 °F) - closed cup[1]
Storage Class	3 - Flammable liquids[1]

Disposal Procedures

The appropriate disposal method for **3-Cyclohexyl-1-propyne** depends on whether it is in its pure form or part of a reaction mixture.

Unused or Expired 3-Cyclohexyl-1-propyne: Pure or expired **3-Cyclohexyl-1-propyne** should not be opened or quenched. The container must be securely sealed, clearly labeled as "Hazardous Waste: **3-Cyclohexyl-1-propyne**," and disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.[2]

Reaction Mixtures Containing 3-Cyclohexyl-1-propyne: Reaction mixtures must be carefully and completely quenched to neutralize any residual reactive species before being collected for waste disposal.[2]

Experimental Protocol: Quenching of 3-Cyclohexyl-1-propyne Reaction Mixtures

This protocol provides a general methodology for quenching a reaction mixture containing **3-Cyclohexyl-1-propyne**. Note: The volumes and reaction times should be adjusted based on the specific concentration of the alkyne in your mixture.

Materials:

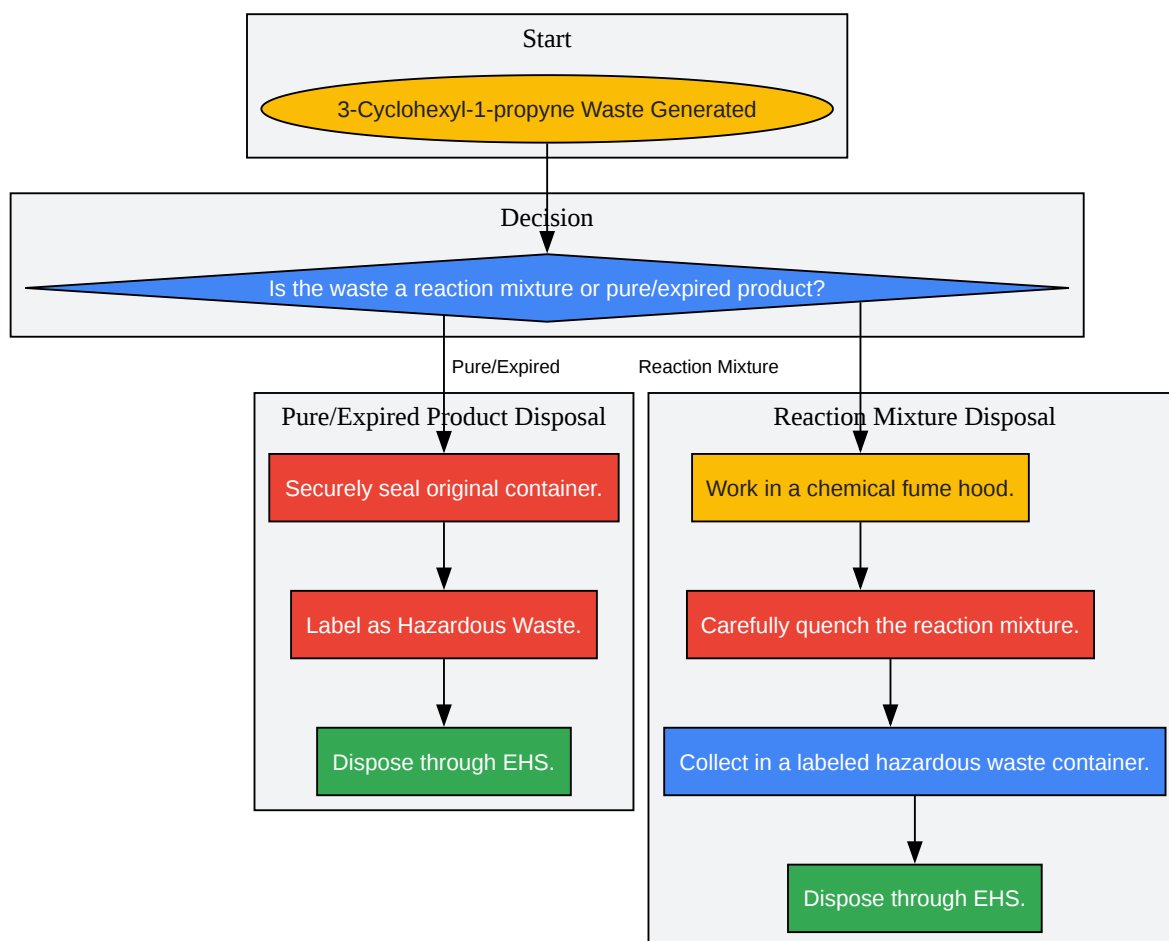
- Reaction mixture containing **3-Cyclohexyl-1-propyne**
- Inert solvent (e.g., Tetrahydrofuran - THF)
- Proton-donating quenching agent (e.g., isopropanol or methanol)
- Addition funnel or syringe
- Stir plate and stir bar
- Appropriate hazardous waste container

Procedure:

- **Dilution:** In a certified chemical fume hood, dilute the reaction mixture with an equal volume of an inert solvent like THF. This helps to dissipate heat generated during the quenching process.^[2]
- **Quenching Agent Addition:** Slowly add a proton-donating quenching agent, such as isopropanol, to the diluted reaction mixture dropwise using an addition funnel or syringe while stirring.^[2] The slow addition is crucial for temperature control.
- **Monitoring:** Continue the slow addition of the quenching agent until any gas evolution ceases.^[2]
- **Equilibration:** Allow the mixture to stir and slowly warm to room temperature.^[2]

- **Waste Collection:** Once the quenching is complete and the mixture has returned to room temperature, transfer it to a designated hazardous waste container.^[2] The container must be compatible with the solvents and reagents used.
- **Labeling and Storage:** Securely seal the waste container and label it clearly with all its constituents. Store the container in a designated satellite accumulation area.^[2]
- **Final Disposal:** Arrange for the pickup and disposal of the hazardous waste container through your institution's EHS department.^[2]^[3]

Disposal Workflow Diagram



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Caption: Disposal workflow for **3-Cyclohexyl-1-propyne**.

Waste Segregation and Final Disposal

Proper waste segregation is crucial to prevent hazardous reactions.[3] Never mix **3-Cyclohexyl-1-propyne** waste with incompatible materials such as strong oxidizing agents or

heavy metal salts.[2] All waste streams, including contaminated solid waste (e.g., gloves, pipette tips) and liquid waste, should be collected in separate, clearly labeled, and leak-proof hazardous waste containers.[3]

Once the hazardous waste containers are ready for disposal, they should be securely sealed and moved to a designated waste accumulation area for pickup by your institution's EHS department or a certified hazardous waste management company.[3]

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